

Application Notes and Protocols for Field Trials of Broflanilide Against Spodoptera litura

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Broflanilide**, a novel meta-diamide insecticide, for the control of the common cutworm, Spodoptera litura. The information is compiled from recent studies and is intended to guide the design and execution of effective field trials.

Introduction

Broflanilide is a recently developed insecticide classified under Group 30 by the Insecticide Resistance Action Committee (IRAC). Its unique mode of action makes it a valuable tool for managing insecticide resistance in lepidopteran pests like Spodoptera litura.[1] **Broflanilide** acts as a noncompetitive antagonist of the γ-aminobutyric acid (GABA)-gated chloride channels in insects, leading to overexcitation of the nervous system and eventual death of the pest.[1] This mechanism is distinct from many other commercially available insecticides, and studies have shown no cross-resistance with existing products, making it an excellent candidate for integrated pest management (IPM) programs.[1][2]

Mode of Action

Broflanilide itself is a pro-insecticide that is metabolized into its active form, desmethyl**broflanilide**, within the insect's body. This active metabolite then binds to a unique site on the RDL (resistance-to-dieldrin) GABA receptor, distinct from the binding sites of other GABA receptor antagonists like fipronil. This binding action blocks the influx of chloride ions,

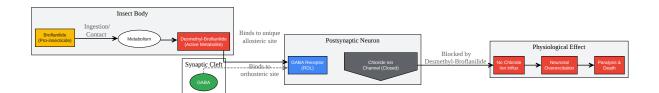




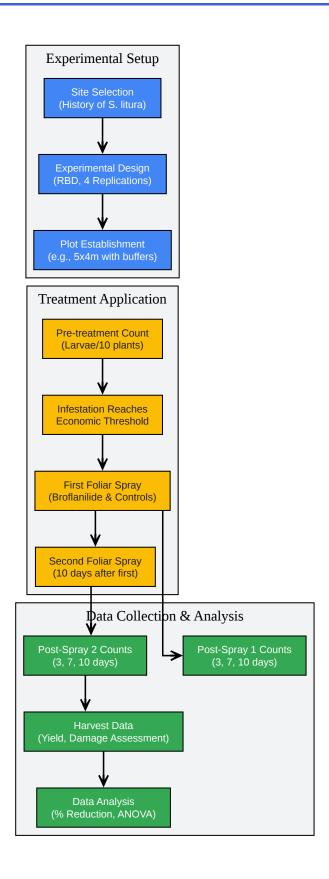


preventing the hyperpolarization of neurons and leading to uncontrolled nerve impulses, paralysis, and mortality.









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